

An In-depth Technical Guide to 9-Hydroxymethyl- β -carboline: Structure and Properties

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Compound of Interest

Compound Name: 9-Hydroxymethyl-beta-carboline

CAS No.: 21373-43-3

Cat. No.: B1215269

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A Note to the Reader: Initial research for this technical guide on 9-Hydroxymethyl- β -carboline revealed a significant scarcity of available scientific literature on this specific compound. In contrast, its close analog, 9-Methyl- β -carboline, is the subject of extensive research. To provide a comprehensive and well-referenced guide in line with the user's request for an in-depth technical document, the focus of this guide has been shifted to 9-Methyl- β -carboline. The principles, experimental workflows, and biological activities discussed herein are representative of cutting-edge research into substituted β -carbolines and provide a strong framework for understanding the potential properties of related compounds.

A Comprehensive Technical Guide to 9-Methyl- β -carboline: A Promising Neuroactive Agent

Abstract

The β -carboline alkaloids represent a class of heterocyclic compounds with a broad spectrum of pharmacological activities.^{[1][2]} Among the synthetic derivatives, 9-Methyl- β -carboline (9-

Me-BC) has emerged as a compound of significant interest to the scientific community, particularly in the field of neuroscience.[3][4] This technical guide provides a detailed exploration of the chemical structure, physicochemical properties, and biological activities of 9-Methyl- β -carboline. We will delve into its multifaceted neuropharmacological profile, including its neuroprotective, neurorestorative, and anti-inflammatory effects.[4][5] Furthermore, this guide will elucidate the underlying mechanisms of action, with a focus on its role as a monoamine oxidase inhibitor and its influence on crucial signaling pathways.[6][7] Detailed experimental protocols for the synthesis and biological evaluation of 9-Me-BC are also presented to provide researchers, scientists, and drug development professionals with a comprehensive resource for their investigations into this promising therapeutic candidate.

Introduction: The Therapeutic Potential of β -Carbolines

β -carbolines are a diverse family of naturally occurring and synthetic indole alkaloids built upon the 9H-pyrido[3,4-b]indole skeleton.[1][2] These compounds are known to interact with a variety of biological targets, leading to a wide array of pharmacological effects, including antitumor, antiviral, and neuropharmacological properties.[1][8] The substitution pattern on the β -carboline core profoundly influences the biological activity of these molecules.[9]

9-Methyl- β -carboline, a methylated derivative of β -carboline (norharmane), has garnered considerable attention for its potential therapeutic applications in neurodegenerative disorders such as Parkinson's disease.[3][6] Unlike many other β -carbolines that exhibit neurotoxic properties, 9-Me-BC has demonstrated a unique profile of neuroprotective and regenerative effects on dopaminergic neurons.[4] This guide aims to provide a thorough understanding of the chemical and biological properties of 9-Me-BC, offering valuable insights for its potential development as a novel therapeutic agent.

Chemical Structure and Physicochemical Properties

9-Methyl- β -carboline is a heterocyclic amine with the molecular formula $C_{12}H_{10}N_2$. [6] Its structure consists of a tricyclic system where a pyridine ring is fused to an indole backbone, with a methyl group substituted at the 9-position of the indole nitrogen.[3]

Physicochemical Data Summary

Property	Value	Source
Molecular Formula	C12H10N2	[6][10]
Molecular Weight	182.22 g/mol	[10][11]
CAS Number	2521-07-5	[6][10]
Appearance	White, off-white, or tan powder	[6]
UV max	361 nm (in Cyclohexane)	[11][12]

Synthesis of 9-Methyl- β -carboline

A common method for the synthesis of 9-Methyl- β -carboline is the Eschweiler-Clarke reaction performed on the freebase β -carboline (norharmane).[6][10][12] This reaction involves the methylation of the primary amine (the indole nitrogen of norharmane) using a mixture of formic acid and formaldehyde.

Pictet-Spengler Reaction for β -Carboline Core Synthesis

The precursor, norharmane, can be synthesized via the Pictet-Spengler reaction, which is analogous to its biosynthesis.[13] This involves the condensation of an arylethylamine, such as tryptamine, with an aldehyde in the presence of an acid catalyst, followed by oxidation to form the aromatic β -carboline ring system.[13][14]

Biological Activities and Mechanism of Action

9-Methyl- β -carboline exhibits a remarkable range of biological activities, primarily centered on the central nervous system. Its neuroprotective and neuro-regenerative properties make it a compelling candidate for the treatment of neurodegenerative diseases.[4]

Neuroprotective and Neuro-regenerative Effects

- **Stimulation of Dopaminergic Neurons:** In vitro studies have shown that 9-Me-BC increases the expression of tyrosine hydroxylase, a key enzyme in dopamine synthesis, and promotes the growth of dopaminergic neurons.[3][6]

- **Increased Neurotrophic Factor Expression:** 9-Me-BC has been found to stimulate the gene expression of several neurotrophic factors in astrocytes, including brain-derived neurotrophic factor (BDNF), artemin (Artn), and transforming growth-beta 2 (Tgfb2).[3][7] These factors are crucial for the survival and growth of neurons.
- **Protection Against Neurotoxins:** The compound has been shown to protect dopaminergic neurons from toxins like lipopolysaccharide and rotenone.[4]

Anti-inflammatory Properties

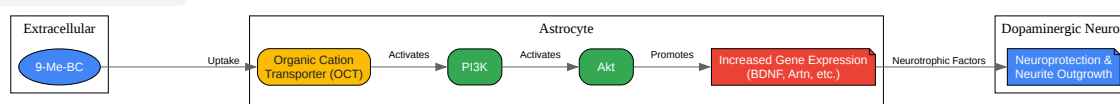
9-Me-BC demonstrates significant anti-inflammatory effects by inhibiting the proliferation of microglia, the primary immune cells of the central nervous system.[4][15] It also reduces the expression of pro-inflammatory cytokines.[3][4]

Mechanism of Action: A Multi-target Approach

The diverse biological effects of 9-Methyl- β -carboline are attributed to its ability to interact with multiple molecular targets.

- **Monoamine Oxidase (MAO) Inhibition:** 9-Me-BC is a potent inhibitor of monoamine oxidase A (MAO-A) and a weaker inhibitor of monoamine oxidase B (MAO-B), with IC₅₀ values of 1 μ M and 15.5 μ M, respectively.[6][7] By inhibiting MAO-A, 9-Me-BC can increase the levels of monoamine neurotransmitters like dopamine and serotonin in the brain.[3][7]
- **PI3K/Akt Signaling Pathway:** The neurotrophic effects of 9-Me-BC are mediated, at least in part, through the phosphatidylinositol 3-kinase (PI3K)/Akt signaling pathway.[3][7] Inhibition of this pathway has been shown to block the neurostimulative properties of 9-Me-BC.[6]

Signaling pathway of 9-Methyl- β -carboline in astrocytes.



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Signaling pathway of 9-Methyl- β -carboline in astrocytes.

Experimental Protocols

Monoamine Oxidase (MAO) Inhibition Assay

This protocol outlines a general procedure to determine the inhibitory activity of 9-Methyl- β -carboline on MAO-A and MAO-B.

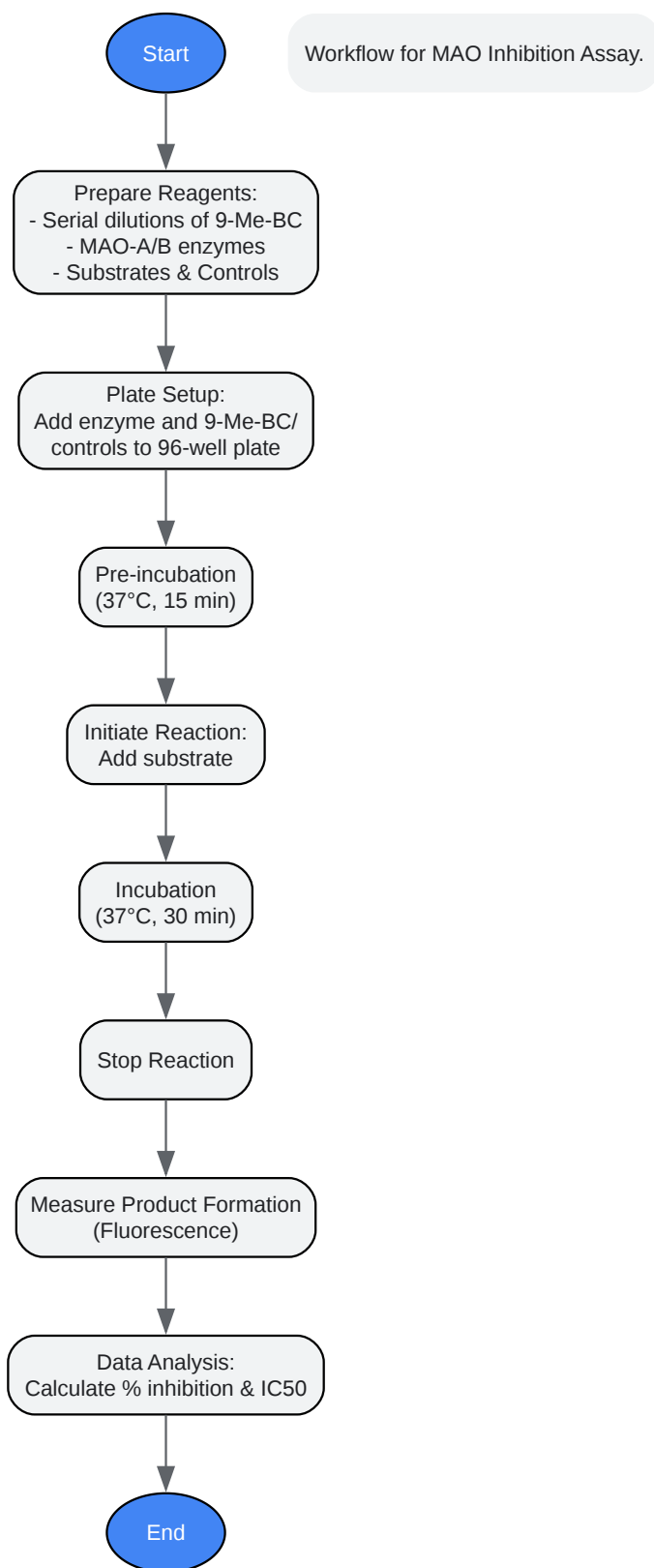
Materials:

- Recombinant human MAO-A and MAO-B enzymes
- Kynuramine (substrate for MAO-A)
- Benzylamine (substrate for MAO-B)
- 9-Methyl- β -carboline (test compound)
- Clorgyline (positive control for MAO-A)
- Pargyline (positive control for MAO-B)
- Potassium phosphate buffer (pH 7.4)
- 96-well microplate reader (fluorescence)

Procedure:

- Prepare serial dilutions of 9-Methyl- β -carboline in the appropriate buffer.
- In a 96-well plate, add the enzyme (MAO-A or MAO-B) and the test compound or positive control.
- Pre-incubate the mixture at 37°C for 15 minutes.
- Initiate the reaction by adding the substrate (kynuramine for MAO-A or a suitable substrate for MAO-B with a coupled detection system).

- Incubate at 37°C for a defined period (e.g., 30 minutes).
- Stop the reaction (e.g., by adding a strong base).
- Measure the product formation using a microplate reader (for kynuramine, the product 4-hydroxyquinoline is fluorescent).
- Calculate the percentage of inhibition for each concentration of 9-Me-BC and determine the IC₅₀ value.



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Workflow for MAO Inhibition Assay.

Conclusion and Future Directions

9-Methyl- β -carboline is a synthetic β -carboline derivative with a compelling and multifaceted pharmacological profile. Its ability to stimulate, protect, and regenerate dopaminergic neurons, coupled with its anti-inflammatory properties, positions it as a promising candidate for the development of novel therapeutics for neurodegenerative diseases, particularly Parkinson's disease.[3][4] The inhibition of MAO-A and the activation of the PI3K/Akt signaling pathway are key mechanisms underlying its beneficial effects.[6][7]

Future research should focus on in vivo studies to further validate the therapeutic efficacy and safety of 9-Me-BC in animal models of neurodegeneration. Further elucidation of its molecular targets and downstream signaling pathways will provide a more complete understanding of its mechanism of action and may reveal additional therapeutic applications. The development of more efficient and scalable synthetic routes will also be crucial for its translation from the laboratory to the clinic.

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